

Propyl Isobutyrate: A Comprehensive Technical Guide to Laboratory Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyl isobutyrate*

Cat. No.: *B1212962*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **propyl isobutyrate** in a laboratory setting. The following sections detail the chemical and physical properties, toxicological data, personal protective equipment (PPE) recommendations, and standardized protocols for safe handling, storage, disposal, and emergency procedures.

Chemical and Physical Properties

Propyl isobutyrate is a colorless liquid with a characteristic fruity, pineapple-like odor.^{[1][2]} It is a flammable liquid and its vapors can form explosive mixtures with air.^{[3][4]} It is insoluble in water but soluble in most organic solvents.^{[5][6]}

Table 1: Physical and Chemical Properties of **Propyl Isobutyrate**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	[1][7]
Molecular Weight	130.18 g/mol	[1][7]
Appearance	Colorless liquid	[1][2]
Odor	Fruity, pineapple-like	[1][2]
Boiling Point	133-134 °C	[1][7][8]
Melting Point	-95.2 °C (estimate)	[7]
Flash Point	27 °C (80.6 °F) - closed cup	[9]
Density	0.863 g/mL at 25 °C	[7][9]
Refractive Index	n ₂₀ /D 1.395	[7][9]
Solubility	Insoluble in water; soluble in organic solvents	[1][5][6]
Vapor Pressure	14 mmHg at 25°C	[5]

Toxicological Data and Hazard Information

Propyl isobutyrate is classified as a flammable liquid.[1][8] While specific, comprehensive toxicological studies on **propyl isobutyrate** are not readily available in all public literature, data for the closely related compound, isobutyl isobutyrate, provides valuable insight into its potential hazards. It is irritating to the eyes, skin, and respiratory system.[8]

Table 2: GHS Hazard Classification for **Propyl Isobutyrate**

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Flammable liquids	Category 3	Flame	Warning	H226: Flammable liquid and vapor

Source:[1][2][9]

Table 3: Acute Toxicity Data (Isobutyl Isobutyrate - a related compound)

Test	Species	Route	Value	Source
LD50	Rat	Oral	12800 mg/kg	[10][11]
LD50	Rabbit	Dermal	>8600 mg/kg	[10]
LC50	Rat	Inhalation	5000 ppm/6H	[10][11]

Note: This data is for isobutyl isobutyrate and should be used as an indicator of potential toxicity for **propyl isobutyrate**. Always handle with care.

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated **propyl isobutyrate** and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent." [12] However, this evaluation is in the context of food additive use and does not pertain to occupational exposure in a laboratory setting, where concentrations and routes of exposure can be significantly different.

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when working with **propyl isobutyrate** due to its flammability and potential for irritation.

Personal Protective Equipment (PPE) Protocol

Objective: To establish the minimum PPE required to prevent exposure during the handling of **propyl isobutyrate**.

Methodology:

- Eye and Face Protection: Wear chemical safety goggles or a face shield. [8][9]
- Skin Protection:

- Wear a flame-retardant lab coat.[3] For tasks with a high risk of fire, a 100% cotton or flame-resistant lab coat is recommended.[6][8]
- Wear suitable chemical-resistant gloves.[8] Nitrile gloves (minimum 4mil thickness) are generally adequate for incidental contact. For prolonged or direct contact, consult the glove manufacturer's compatibility chart.[3]
- Respiratory Protection:
 - All work with open containers of **propyl isobutyrate** must be conducted in a properly functioning chemical fume hood.[6]
 - If a fume hood is not available or for large-scale operations, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.[9]

Chemical Handling and Storage Protocol

Objective: To outline the procedures for the safe handling and storage of **propyl isobutyrate** to minimize the risk of fire, explosion, and exposure.

Methodology:

- Grounding and Bonding: Ground and bond all containers when transferring **propyl isobutyrate** to prevent static discharge, which can be an ignition source.[3][4][13]
- Ventilation: Always handle **propyl isobutyrate** in a well-ventilated area, preferably within a chemical fume hood.[1][3][6]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3][4][13] Use non-sparking tools and explosion-proof equipment.[3][13]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][13]
 - Store in a designated flammable liquids storage cabinet.[6]
 - Protect from sunlight.[3]

- Keep away from incompatible materials such as strong oxidizing agents.[13]

Accidental Spill Cleanup Protocol

Objective: To provide a step-by-step procedure for safely cleaning up a spill of **propyl isobutyrate**.

Methodology:

- Immediate Actions:
 - Alert personnel in the immediate area.
 - If the spill is large or involves other hazardous materials, evacuate the area and follow your institution's emergency procedures.
 - Eliminate all ignition sources.[13]
- Containment:
 - Wearing appropriate PPE, contain the spill using a chemical spill kit with absorbent materials.[7][13] Create a dike around the spill to prevent it from spreading.[4]
- Absorption:
 - Cover the spill with an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.[13][14]
- Collection:
 - Using non-sparking tools, carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[13]
- Decontamination:
 - Wipe the spill area with a damp cloth or paper towels.
 - Place all contaminated cleaning materials into the hazardous waste container.

- Ventilation: Ventilate the area until vapors have dissipated.

Waste Disposal Protocol

Objective: To ensure the proper disposal of **propyl isobutyrate** waste in accordance with regulations.

Methodology:

- Collection: Collect all **propyl isobutyrate** waste, including contaminated absorbents and disposable PPE, in a designated and properly labeled hazardous waste container.
- Segregation: Do not mix **propyl isobutyrate** waste with incompatible materials.
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[3\]](#)

Emergency Procedures

First Aid Measures

Objective: To provide immediate care for individuals exposed to **propyl isobutyrate**.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[9\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[\[9\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[9\]](#)

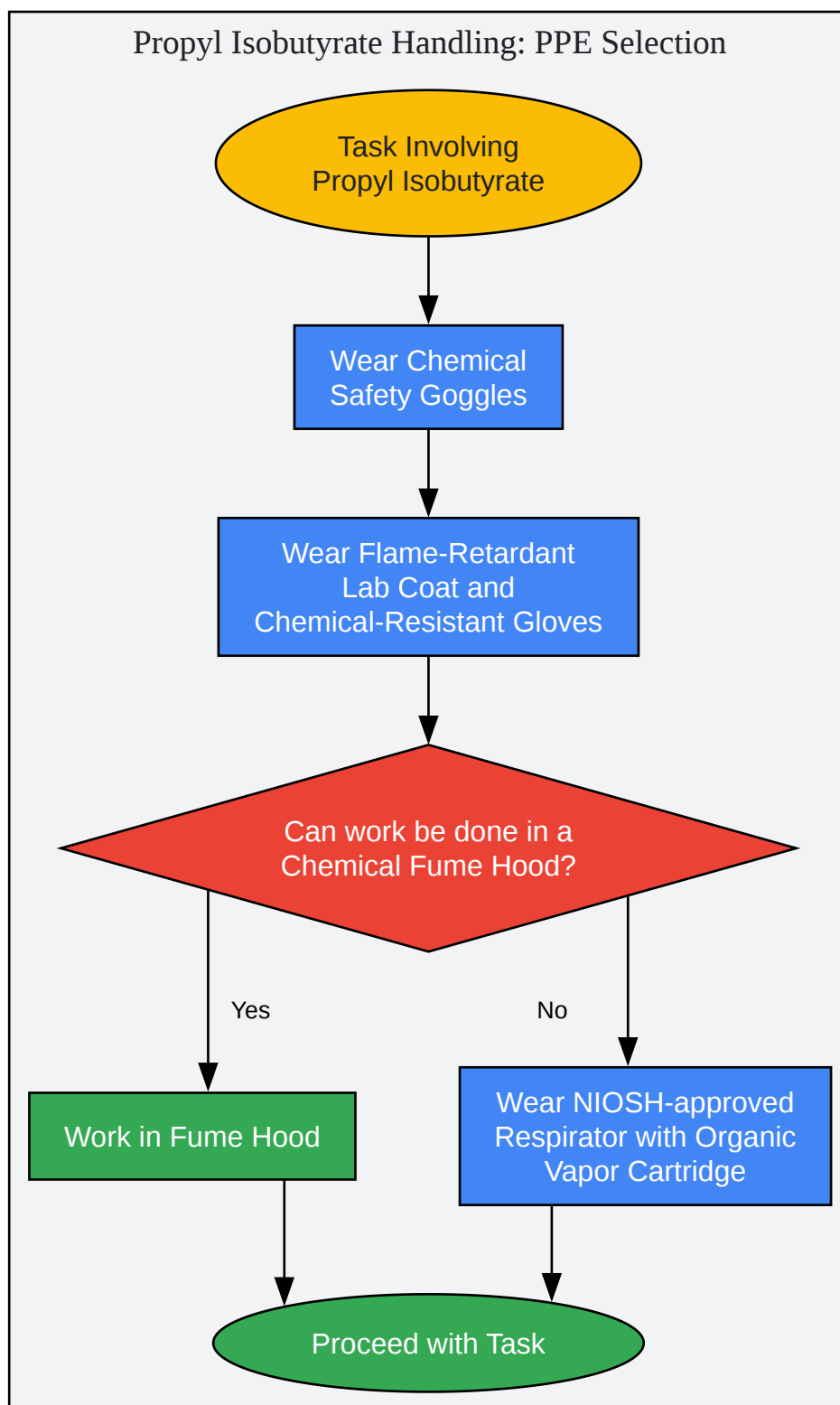
Firefighting Measures

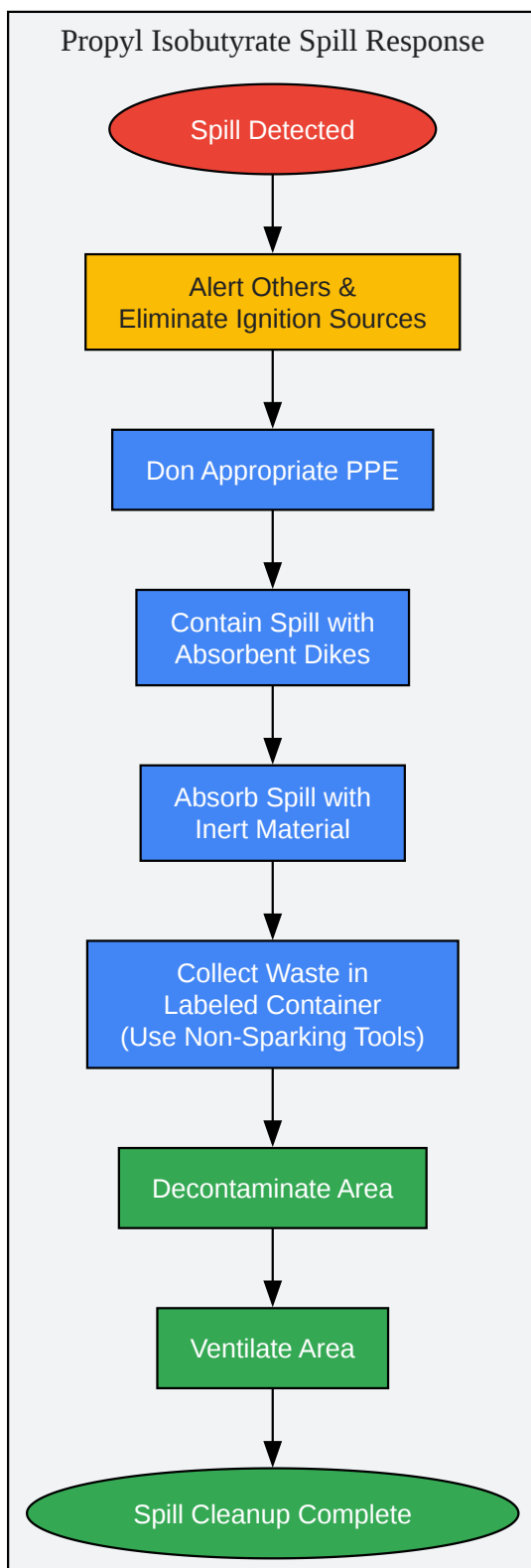
Objective: To outline the appropriate response to a fire involving **propyl isobutyrate**.

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[3\]](#)
Water spray may be used to cool containers but may be ineffective at extinguishing the fire.
[\[13\]](#)
- Firefighting Procedures:
 - Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[13\]](#)
 - Vapors are heavier than air and may travel to a source of ignition and flash back.[\[13\]](#)
 - Containers may explode when heated.[\[13\]](#)

Visualizations

The following diagrams illustrate key safety workflows for handling **propyl isobutyrate**.





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